

Personal protective equipment for handling Aluminum zirconium pentachlorohydrate

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Compound of Interest

Compound Name: *Aluminum zirconium pentachlorohydrate*

Cat. No.: *B068427*

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Essential Safety and Handling Guide for Aluminum Zirconium Pentachlorohydrate

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This document provides crucial safety protocols and logistical information for the handling and disposal of **Aluminum Zirconium Pentachlorohydrate**. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Hazard Identification and Exposure Limits

Aluminum Zirconium Pentachlorohydrate is a common active ingredient in antiperspirants and is generally considered to have low acute toxicity.^[1] However, as with any chemical substance, understanding and respecting occupational exposure limits for its constituent compounds is paramount to ensure personnel safety. The primary routes of occupational exposure are inhalation of dust particles and direct skin contact.

Occupational Exposure Limits

The following table summarizes the established occupational exposure limits for aluminum and zirconium compounds. These should be considered the guiding limits for handling **Aluminum Zirconium Pentachlorohydrate** in a laboratory setting.

Agency	Aluminum Compounds (as Al)	Zirconium Compounds (as Zr)
OSHA (PEL)	15 mg/m ³ (total dust), 5 mg/m ³ (respirable fraction)[2][3]	5 mg/m ³ (TWA)[1][4][5]
NIOSH (REL)	10 mg/m ³ (total dust), 5 mg/m ³ (respirable fraction) (TWA)[2]	5 mg/m ³ (TWA), 10 mg/m ³ (STEL)[4][5]
ACGIH (TLV)	1 mg/m ³ (respirable fraction) (TWA)	5 mg/m ³ (TWA), 10 mg/m ³ (STEL)[5]

TWA: Time-Weighted Average over an 8-hour workday. STEL: Short-Term Exposure Limit, a 15-minute TWA that should not be exceeded at any time during a workday. PEL: Permissible Exposure Limit. REL: Recommended Exposure Limit. TLV: Threshold Limit Value.

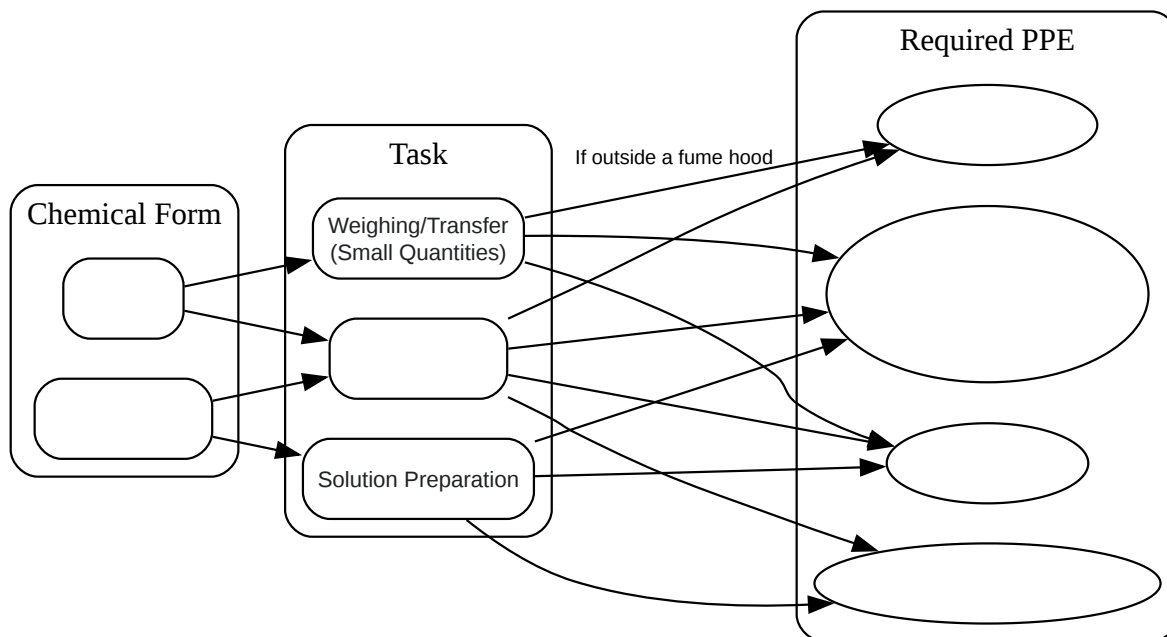
Toxicity Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat	[1]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat	[1]
Skin Irritation	Not irritating	[1]	
Eye Irritation	Mild reversible irritation	[1]	

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and depends on the physical form of the chemical (powder or liquid) and the specific handling procedure.

PPE Selection Workflow



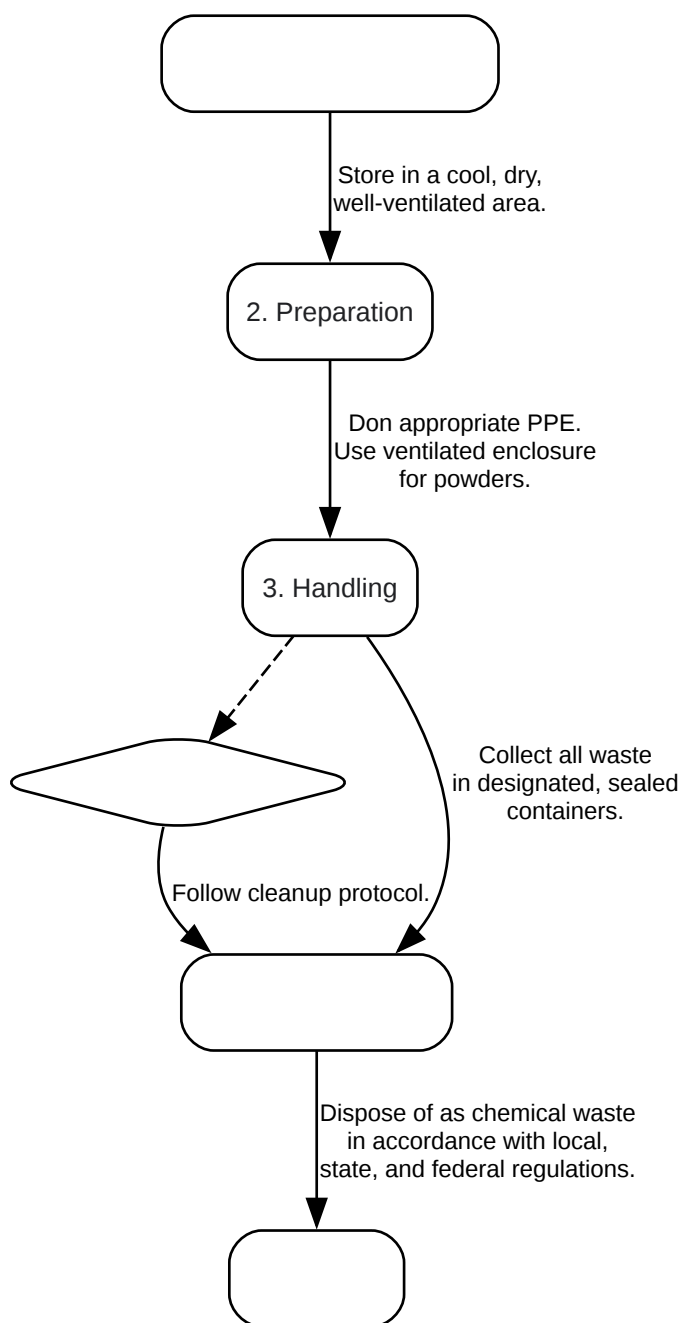
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Caption: Decision workflow for selecting appropriate PPE.

Operational Plan: Handling Procedures

A systematic approach to handling **Aluminum Zirconium Pentachlorohydrate** from receipt to disposal minimizes the risk of exposure and contamination.

Standard Operating Procedure Workflow



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Caption: Standard operating procedure for chemical handling.

Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly closed when not in use.

Handling (Powder):

- All weighing and transfer of powdered **Aluminum Zirconium Pentachlorohydrate** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Use anti-static tools and weigh boats to prevent dispersal of the powder.
- Handle gently to avoid creating dust clouds.

Handling (Liquid/Solution):

- When preparing solutions, add the powder to the solvent slowly to avoid splashing.
- Work in a well-ventilated area. If there is a risk of aerosol generation, work within a fume hood.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All disposable materials that have come into contact with **Aluminum Zirconium Pentachlorohydrate**, including gloves, weigh boats, and paper towels, should be collected in a designated, sealed waste container.
- Unused or waste material, both in solid and liquid form, must be collected in separate, clearly labeled hazardous waste containers.

Disposal:

- Dispose of waste in accordance with all applicable local, state, and federal regulations.

- Do not dispose of down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. Empty containers should be triple-rinsed before recycling or disposal, with the rinsate collected as hazardous waste.

By adhering to these safety and handling protocols, researchers can confidently and safely work with **Aluminum Zirconium Pentachlorohydrate**, fostering a secure and productive laboratory environment.

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